

4-Fluoro-3-(trifluoromethoxy)aniline structure

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Compound of Interest

Compound Name:	4-Fluoro-3-(trifluoromethoxy)aniline
CAS No.:	113421-98-0
Cat. No.:	B1321837

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An In-depth Technical Guide to **4-Fluoro-3-(trifluoromethoxy)aniline**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **4-Fluoro-3-(trifluoromethoxy)aniline** (CAS No. 113421-98-0), a specialized fluorinated aromatic amine of increasing importance in medicinal chemistry and materials science. The strategic placement of both a fluorine atom and a trifluoromethoxy group on the aniline scaffold imparts a unique combination of physicochemical properties, making it a valuable building block for novel molecular entities. This document delves into the compound's core structure, physicochemical characteristics, plausible synthetic strategies, and key reactivity. Furthermore, it outlines its applications in drug discovery, supported by an analysis of how its distinct structural motifs influence pharmacokinetic and pharmacodynamic profiles. Detailed protocols for safe handling and storage are also provided to ensure laboratory integrity and safety.

The Strategic Role of Fluorinated Anilines in Modern Chemistry

The introduction of fluorine into organic molecules is a cornerstone of modern drug design.^[1] Fluorine's small size and high electronegativity can profoundly alter a molecule's properties, often leading to enhanced metabolic stability, increased lipophilicity, and improved binding affinity to biological targets.^[2] Within this context, two key functional groups, the trifluoromethyl (-CF₃) and trifluoromethoxy (-OCF₃) groups, are particularly significant.^[2]

While the trifluoromethyl group is more common, the trifluoromethoxy group is gaining prominence for its ability to dramatically increase lipophilicity while being metabolically robust.^[2] When these groups are incorporated into a versatile scaffold like aniline, they create powerful intermediates for synthesis. **4-Fluoro-3-(trifluoromethoxy)aniline** is a prime example of such a scaffold, offering chemists a tool to introduce these desirable properties into complex target molecules with precision.

Core Compound Profile: 4-Fluoro-3-(trifluoromethoxy)aniline

Structure and Nomenclature

The defining feature of this compound is the aniline core substituted at the 4-position with a fluorine atom and at the 3-position with a trifluoromethoxy group. This specific arrangement dictates its electronic and steric properties.

- IUPAC Name: **4-fluoro-3-(trifluoromethoxy)aniline**^[3]
- CAS Number: 113421-98-0^[3]
- Molecular Formula: C₇H₅F₄NO^[3]
- Synonyms: Benzenamine, 4-fluoro-3-(trifluoromethoxy)-^[3]

Caption: Chemical structure of **4-Fluoro-3-(trifluoromethoxy)aniline**.

Physicochemical Properties

The interplay between the electron-donating amine group and the strongly electron-withdrawing fluoro and trifluoromethoxy groups creates a unique electronic environment. This influences the compound's lipophilicity, basicity, and overall stability.

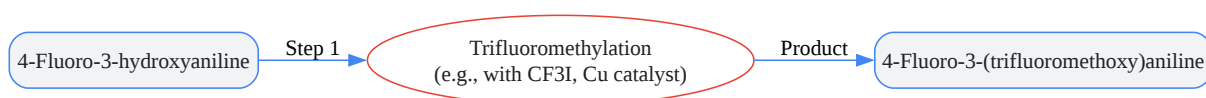
Property	Value	Source
Molecular Weight	195.11 g/mol	[3]
XLogP3	2.5	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	1	[3]

Insight from the Senior Scientist: The XLogP3 value of 2.5 indicates significant lipophilicity, a direct consequence of the -OCF₃ group. This property is highly desirable in drug development for enhancing membrane permeability, including passage across the blood-brain barrier.[2] The electron-withdrawing nature of the substituents is expected to decrease the basicity of the aniline nitrogen compared to unsubstituted aniline, which can be a crucial factor in avoiding off-target interactions with biological macromolecules.

Synthesis and Reactivity

Plausible Synthetic Pathway

While specific, published synthetic routes for **4-fluoro-3-(trifluoromethoxy)aniline** are not abundant, a logical pathway can be constructed from established organofluorine chemistry principles, likely starting from a more common precursor like 4-fluoro-3-hydroxyaniline.



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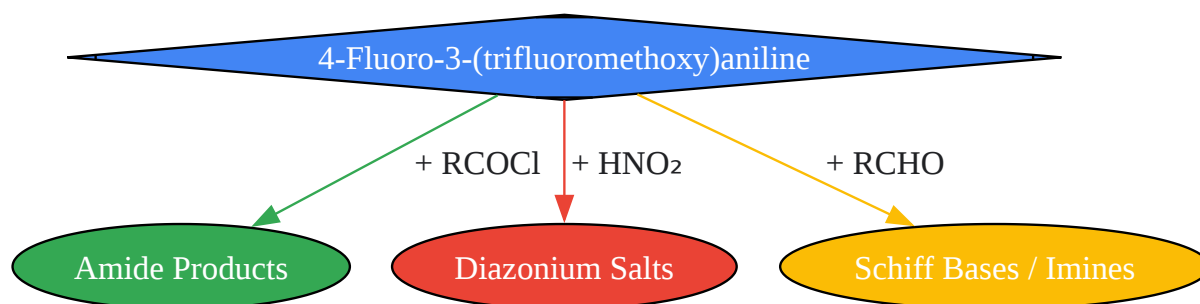
Caption: A plausible synthetic workflow for the target compound.

Experimental Causality: The choice of a copper-catalyzed trifluoromethylation of the phenol group is based on modern methods for forming C-O bonds with fluorinated groups. This approach offers a direct and often high-yielding route to the desired trifluoromethoxy moiety from a readily available hydroxyl precursor.

Key Chemical Reactivity

The reactivity of **4-fluoro-3-(trifluoromethoxy)aniline** is dominated by its primary amine and the electron-deficient aromatic ring. This dual functionality makes it a versatile intermediate.

- **Amide Formation:** The primary amine readily reacts with acyl chlorides, anhydrides, or carboxylic acids to form stable amide bonds, a fundamental linkage in many pharmaceutical agents.[4]
- **Diazotization:** The amine can be converted into a diazonium salt using nitrous acid. This highly reactive intermediate can then be displaced by a wide variety of nucleophiles (e.g., halogens, cyano groups) in reactions like the Sandmeyer reaction, allowing for further functionalization of the aromatic ring.[4]
- **Schiff Base Formation:** Condensation with aldehydes or ketones yields imines (Schiff bases), which can be further reduced to secondary amines, another common structural motif in bioactive molecules.[4]



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Caption: Key reaction pathways for the subject compound.

Analytical Characterization Protocol

Confirming the structure and purity of **4-fluoro-3-(trifluoromethoxy)aniline** is critical. A multi-technique approach is required for unambiguous characterization.

Protocol: Full Spectroscopic Analysis

- Sample Preparation: Dissolve an accurately weighed sample (approx. 5-10 mg) in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) for NMR analysis. Prepare a dilute solution in methanol or acetonitrile for MS analysis.
- ^1H NMR Spectroscopy:
 - Expected Signals: Look for three distinct aromatic proton signals, likely in the range of 6.5-7.5 ppm. The signals will exhibit complex splitting patterns due to both proton-proton and proton-fluorine coupling. A broad singlet corresponding to the $-\text{NH}_2$ protons will also be present.
 - Self-Validation: Integration of the aromatic and amine signals should correspond to a 1:1:1:2 proton ratio.
- ^{19}F NMR Spectroscopy:
 - Expected Signals: Two signals are expected. One for the fluorine atom on the ring and another for the $-\text{OCF}_3$ group. The chemical shifts will be distinct and characteristic of their chemical environment.
 - Self-Validation: This is the most direct method to confirm the presence and integrity of both fluorine-containing groups.
- ^{13}C NMR Spectroscopy:
 - Expected Signals: Seven carbon signals are expected. The carbon atoms bonded to fluorine will appear as doublets (C-F coupling).
 - Self-Validation: Confirms the carbon skeleton and the attachment points of the fluorine substituents.

- Mass Spectrometry (MS):
 - Method: Use a high-resolution technique like ESI-TOF to obtain an accurate mass.
 - Expected Result: The molecular ion peak $[M+H]^+$ should be observed at m/z corresponding to the exact mass of $C_7H_6F_4NO^+$ (196.0380).
 - Self-Validation: An observed mass within 5 ppm of the calculated exact mass provides high confidence in the elemental composition.

Applications in Drug Development

This compound is not an active pharmaceutical ingredient (API) itself but rather a high-value building block used to construct APIs.^[5] Its utility stems from the properties it confers upon a larger molecule.

- Metabolic Blocking: The fluorine atom at the 4-position can serve as a metabolic blocker, preventing enzymatic oxidation at that site, which can increase the half-life of a drug.
- Enhanced Bioavailability: The trifluoromethoxy group significantly boosts lipophilicity, which can improve absorption and distribution, including penetration of the central nervous system.^[2]
- Modulation of pKa: The electron-withdrawing groups lower the basicity of the aniline nitrogen, which can be fine-tuned to optimize interactions with a target receptor or to improve solubility and formulation characteristics.
- Scaffold for Kinase Inhibitors: The aniline scaffold is a common feature in many kinase inhibitors. This particular derivative provides a starting point for creating novel inhibitors with potentially improved pharmacokinetic profiles.

Safety, Handling, and Storage Protocol

While a specific Safety Data Sheet (SDS) for **4-Fluoro-3-(trifluoromethoxy)aniline** must be consulted from the supplier, the following protocol is based on best practices for handling hazardous aromatic amines and fluorinated compounds.^{[6][7]}

Hazard Identification: Based on structurally similar compounds, it should be treated as a substance with potential for:

- Acute oral, dermal, and inhalation toxicity.[8]
- Serious skin and eye irritation.[8]
- Respiratory system irritation.[6]

Step-by-Step Handling and Storage Protocol:

- Engineering Controls: All handling must be conducted inside a certified chemical fume hood to prevent inhalation of vapors. Ensure safety showers and eyewash stations are readily accessible.[6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[7]
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a chemically resistant lab coat. Change gloves immediately if contamination occurs.[7]
 - Respiratory Protection: If there is a risk of exceeding exposure limits, use a full-face respirator with an appropriate organic vapor cartridge.[7]
- Safe Handling:
 - Avoid all contact with skin, eyes, and clothing.[6]
 - Do not breathe vapors or mists.[6]
 - Use non-sparking tools and keep away from heat, sparks, and open flames.[9]
 - Wash hands thoroughly after handling, even if gloves were worn.[6]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[7]

- Keep refrigerated (2-8°C is often recommended for long-term stability).[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
[\[6\]](#)
- Disposal:
 - Dispose of contents and container in accordance with all local, regional, and national regulations for hazardous chemical waste. Do not allow it to enter the sewer system.[\[6\]](#)

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